

A Comprehensive Technical Guide to the Physicochemical Properties of Sodium Methyl 2-Sulfolaurate

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Compound of Interest

Compound Name: Sodium Methyl 2-Sulfolaurate

Cat. No.: B1630109

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Sodium Methyl 2-Sulfolaurate is an anionic surfactant derived from lauric acid, a fatty acid commonly sourced from coconut oil. It belongs to the class of sulfonate surfactants and is recognized for its excellent cleansing, foaming, and emulsifying properties. Its chemical structure features a hydrophobic hydrocarbon tail and a hydrophilic sulfonate group, which imparts its surface-active characteristics. This guide provides an in-depth overview of the core physicochemical properties of **Sodium Methyl 2-Sulfolaurate**, complete with experimental methodologies and visual representations of its mechanism of action.

Core Physicochemical Properties

The efficacy and application of **Sodium Methyl 2-Sulfolaurate** in various formulations are dictated by its fundamental physicochemical parameters. These properties have been quantitatively determined and are summarized below.

Quantitative Data Summary

Property	Value	Units	Conditions	Reference
Molecular Formula	C13H25NaO5S	-	-	[1][2]
Molecular Weight	316.39	g/mol	-	[1][2]
CAS Number	4016-21-1	-	-	[1]
Critical Micelle Concentration (CMC)	13.20	mmol/L	28 °C	[3]
Hydrophile-Lipophile Balance (HLB)	14.7	-	-	[3]
Krafft Point	Below 0	°C	-	[3][4]
Surface Tension	Can lower to 38.4	mN/m	Aqueous solution	[4]
pH Stability Range	5 to 10	-	-	[5]

Key Physicochemical Characteristics

Appearance and Solubility: **Sodium Methyl 2-Sulfolaurate** typically presents as a clear to slightly yellow liquid or a white powder/granules.[5][6] It is highly soluble in water due to its ionic nature.[5]

Surfactant Properties: As a surfactant, its primary role is to reduce the surface tension of a liquid or the interfacial tension between two immiscible phases, such as oil and water.[7] This property is fundamental to its function as a cleansing agent, foaming agent, and emulsifier.[8]

Critical Micelle Concentration (CMC): The CMC is a critical parameter that defines the concentration at which surfactant molecules self-assemble into micelles.[9] For **Sodium Methyl 2-Sulfolaurate**, the CMC is 13.20 mmol/L at 28 °C.[3] Above this concentration, the surfactant molecules form structures that can encapsulate oils and dirt, enhancing cleaning efficiency.[5]

Hydrophile-Lipophile Balance (HLB): The HLB value of 14.7 indicates that **Sodium Methyl 2-Sulfolaurate** is a hydrophilic surfactant, making it an effective oil-in-water emulsifier and solubilizer.[3]

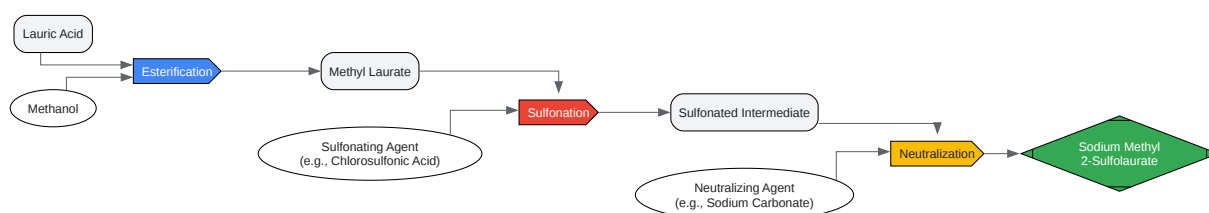
Krafft Point: The Krafft point is the temperature at which the solubility of a surfactant equals its CMC. With a Krafft point below 0 °C, **Sodium Methyl 2-Sulfolaurate** is effective even at low temperatures.[3][4]

Stability: This surfactant is stable across a wide pH range, typically between 5 and 10.[5] It also demonstrates good tolerance to hard water.[2]

Biodegradability: **Sodium Methyl 2-Sulfolaurate** is considered to be environmentally friendly due to its biodegradability.

Synthesis of Sodium Methyl 2-Sulfolaurate

The synthesis of **Sodium Methyl 2-Sulfolaurate** is a multi-step process that begins with the esterification of lauric acid with methanol to produce methyl laurate.[3][5] This is followed by the sulfonation of the methyl laurate, typically using chlorosulfonic acid or sulfur trioxide, to introduce a sulfonate group.[3][5] The final step is the neutralization of the sulfonated product with a sodium base, such as sodium carbonate or sodium bicarbonate, to yield **Sodium Methyl 2-Sulfolaurate**. [5]

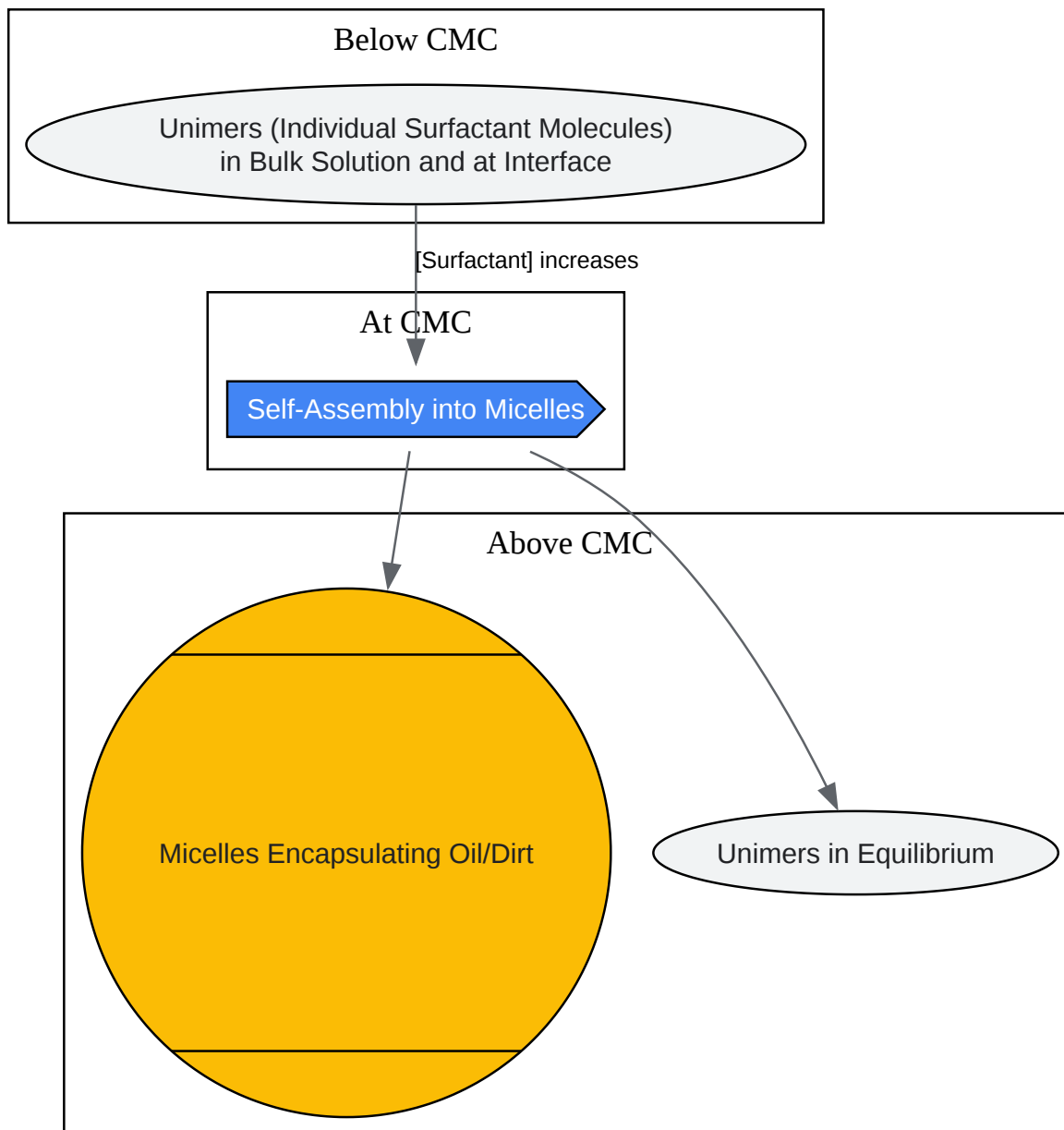


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Caption: Synthesis workflow for **Sodium Methyl 2-Sulfolaurate**.

Mechanism of Action: Surfactancy and Micelle Formation

The primary mechanism of action for **Sodium Methyl 2-Sulfolaurate** is its surface activity. In aqueous solutions, the individual surfactant molecules (unimers) initially populate the air-water interface, reducing the surface tension. As the concentration increases to the Critical Micelle Concentration (CMC), these molecules aggregate to form micelles. Micelles are spherical structures with a hydrophobic core, formed by the lauryl hydrocarbon tails, and a hydrophilic shell, composed of the sulfonate head groups. This structure allows them to encapsulate hydrophobic substances like oils and dirt, facilitating their removal in washing processes.



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Caption: Micelle formation process of **Sodium Methyl 2-Sulfolaurate**.

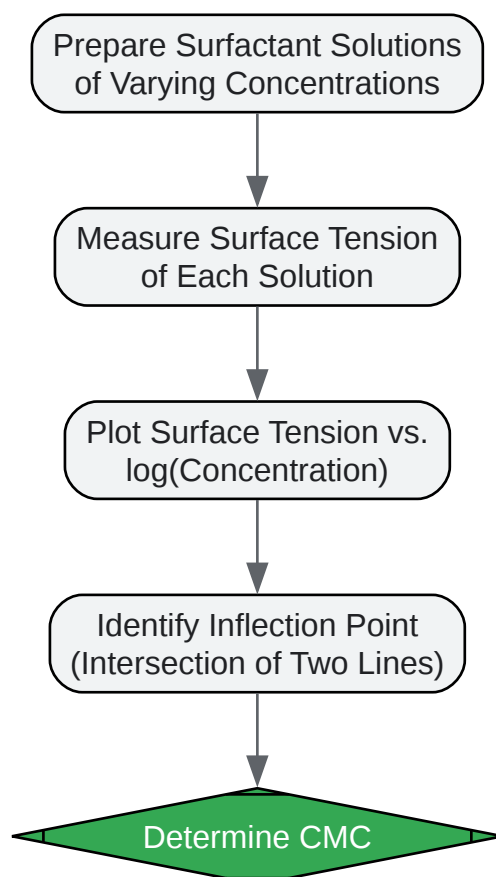
Experimental Protocols

Detailed experimental protocols are crucial for the accurate determination of the physicochemical properties of surfactants. Below are outlines of standard methodologies.

Determination of Critical Micelle Concentration (CMC)

Method: Surface Tensiometry

- Preparation of Solutions: Prepare a series of aqueous solutions of **Sodium Methyl 2-Sulfolaurate** with varying concentrations, typically spanning a range from well below to well above the expected CMC.
- Instrumentation: Utilize a tensiometer (e.g., a Du Noüy ring or Wilhelmy plate tensiometer).
- Measurement: Measure the surface tension of each solution at a constant temperature.
- Data Analysis: Plot the surface tension as a function of the logarithm of the surfactant concentration. The plot will typically show a sharp decrease in surface tension followed by a plateau. The concentration at the intersection of the two linear portions of the curve is the CMC.^[10]



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Caption: Workflow for CMC determination by surface tensiometry.

Determination of Hydrophile-Lipophile Balance (HLB)

Method: Griffin's Method (Calculation)

The HLB value for non-ionic surfactants can be calculated using Griffin's formula. For ionic surfactants like **Sodium Methyl 2-Sulfolaurate**, experimental methods are often preferred, but empirical calculations can provide an estimate. A more practical approach for determining the required HLB of an oil phase is to prepare a series of emulsifier blends with known HLB values and observe which blend provides the most stable emulsion.

- **Emulsifier Blends:** Prepare a series of blends using a high HLB emulsifier (like **Sodium Methyl 2-Sulfolaurate**) and a low HLB emulsifier.
- **Emulsion Preparation:** Prepare emulsions of a specific oil phase with each emulsifier blend.
- **Stability Observation:** Observe the stability of the emulsions over time (e.g., by monitoring creaming, coalescence, or phase separation).
- **HLB Determination:** The HLB of the blend that produces the most stable emulsion corresponds to the required HLB of the oil phase.

Applications in Research and Development

The favorable physicochemical properties of **Sodium Methyl 2-Sulfolaurate** make it a versatile ingredient in various applications:

- **Personal Care Products:** Its mildness and excellent foaming capabilities make it suitable for shampoos, body washes, and facial cleansers.^[6]
- **Industrial Cleaners:** It is used in laundry detergents, carpet cleaners, and surface cleaners due to its effective cleaning power.^[4]
- **Drug Delivery:** While not a primary application, its emulsifying and solubilizing properties could be explored for the formulation of poorly water-soluble drugs. The formation of micelles can serve as nanocarriers for hydrophobic drug molecules.

Conclusion

Sodium Methyl 2-Sulfolaurate is a high-performance anionic surfactant with a well-defined set of physicochemical properties. Its high water solubility, low Krafft point, and excellent surface activity contribute to its widespread use in cleansing and emulsifying applications. For researchers and drug development professionals, understanding these core properties is essential for formulating effective and stable products. The experimental protocols outlined provide a basis for the consistent and accurate characterization of this and other surfactant systems.

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